

Ethyl 5-bromo-2-fluorobenzoate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Ethyl 5-bromo-2-fluorobenzoate

Cat. No.: B1288596

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An In-Depth Technical Guide to Ethyl 5-bromo-2-fluorobenzoate

Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and technical information for **Ethyl 5-bromo-2-fluorobenzoate**, a key reagent in various synthetic applications within the pharmaceutical and chemical research sectors. The following sections detail its chemical and physical properties, hazard identification, safety protocols, and relevant experimental methodologies.

Chemical Identification and Properties

Ethyl 5-bromo-2-fluorobenzoate is a halogenated aromatic ester. Its physical and chemical characteristics are summarized below, providing essential data for its use in experimental settings.

Property	Value	Source
CAS Number	612835-53-7	[1]
Molecular Formula	C ₉ H ₈ BrFO ₂	[1]
Molecular Weight	247.06 g/mol	[1]
Physical Form	Liquid	
Purity	≥97%	
IUPAC Name	ethyl 5-bromo-2-fluorobenzoate	
InChI Key	WYTDYNDPAJSCTK-UHFFFAOYSA-N	

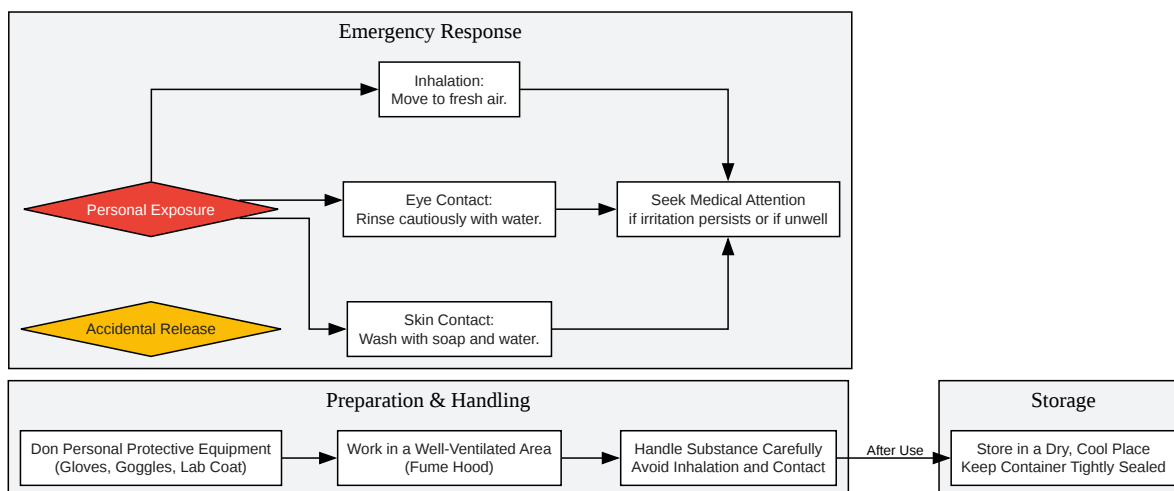
Hazard Identification and Safety

Understanding the hazards associated with **Ethyl 5-bromo-2-fluorobenzoate** is critical for safe handling. This compound is classified as hazardous, and appropriate precautions must be taken.

Hazard Information	Details	Source
GHS Pictogram	GHS07 (Exclamation mark)	
Signal Word	Warning	[1]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]

Safe Handling and Storage Workflow

The following diagram outlines the standard workflow for handling, storage, and emergency response for **Ethyl 5-bromo-2-fluorobenzoate** to minimize exposure and ensure laboratory safety.



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Caption: Workflow for safe handling, storage, and emergency procedures.

First-Aid Measures

In case of exposure, immediate and appropriate first-aid is essential. The following table provides guidelines based on the known hazards of this and chemically related substances.

Exposure Route	First-Aid Protocol	Source
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.	[2]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, seek medical advice/attention. Take off contaminated clothing and wash before reuse.	[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[2]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.	[3]

Experimental Protocols

While specific experimental data for this compound is not publicly detailed, the following are standard methodologies for determining key physical properties of a liquid chemical like **Ethyl 5-bromo-2-fluorobenzoate**.

A. Determination of Boiling Point

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Methodology:

- **Apparatus Setup:** A small quantity of the liquid is placed in a distillation flask. A thermometer is positioned so that the bulb is just below the level of the side arm of the flask. The flask is connected to a condenser.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and passes into the condenser.
- **Data Collection:** The temperature is recorded when it becomes constant. This stable temperature is the boiling point. The atmospheric pressure should also be recorded, as boiling point varies with pressure. For high-purity substances, this is expected to occur over a narrow range.

B. Purity Assessment by Gas Chromatography (GC)

Objective: To determine the purity of the substance by separating it from any volatile impurities.

Methodology:

- **Sample Preparation:** A dilute solution of **Ethyl 5-bromo-2-fluorobenzoate** is prepared in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- **Instrument Setup:** A gas chromatograph equipped with a suitable column (e.g., a non-polar or medium-polarity capillary column) and a Flame Ionization Detector (FID) is used. The oven temperature is programmed to ramp up to ensure separation of components with different boiling points.
- **Injection and Analysis:** A small volume (typically 1 μL) of the prepared sample is injected into the GC. The components are separated based on their volatility and interaction with the column's stationary phase.
- **Data Interpretation:** The resulting chromatogram shows peaks corresponding to different components. The area of the peak for **Ethyl 5-bromo-2-fluorobenzoate** is compared to the total area of all peaks to calculate the purity percentage.

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References

- 1. 612835-53-7[Ethyl 5-bromo-2-fluorobenzoate]BLD Pharm [bldpharm.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
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